

# Application Notes and Protocols: Poly(hydrazone) Synthesis via Sebacic Dihydrazide and Ketone Reaction

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## Compound of Interest

Compound Name: *Sebacic dihydrazide*

Cat. No.: *B147458*

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## Introduction

Poly(hydrazone)s are a class of polymers characterized by the presence of a hydrazone linkage ( $-C=N-NH-C(O)-$ ) in their backbone. These polymers are gaining significant interest in the biomedical and pharmaceutical fields due to their unique properties, including their dynamic covalent nature. The reversible nature of the hydrazone bond, which can be cleaved and reformed under specific stimuli such as pH changes, makes these materials particularly attractive for applications in controlled drug delivery, self-healing materials, and dynamic combinatorial chemistry.

This document provides detailed application notes and protocols for the synthesis of poly(hydrazone)s through the reaction of **sebacic dihydrazide** with various diketones.

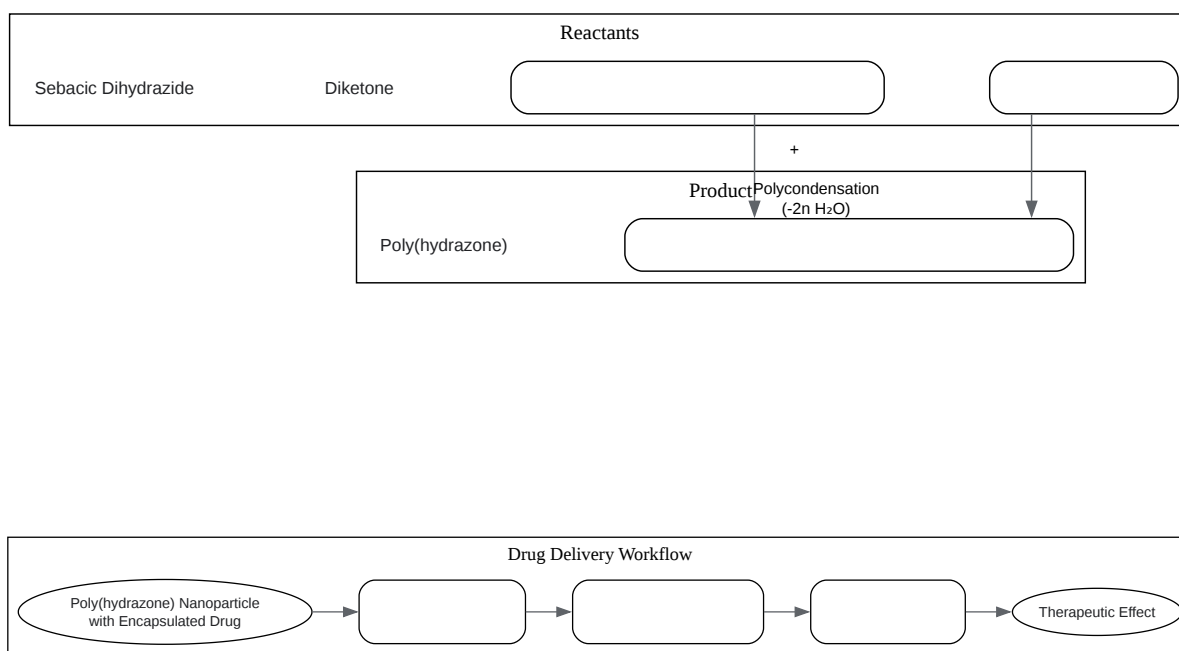
**Sebacic dihydrazide**, a derivative of the renewable resource sebacic acid, serves as a flexible and versatile building block for these polymers.

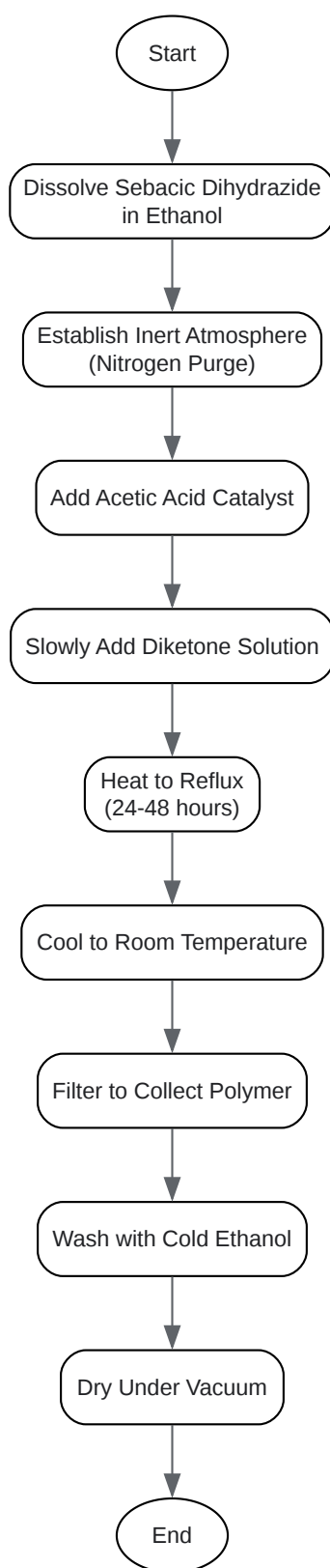
## Reaction Principle

The synthesis of poly(hydrazone)s from **sebacic dihydrazide** and a diketone is a polycondensation reaction. The nucleophilic nitrogen atoms of the hydrazide groups in **sebacic dihydrazide** attack the electrophilic carbonyl carbons of the diketone. This is followed by the

elimination of water to form the characteristic hydrazone linkage. The reaction is typically catalyzed by an acid.

Diagram 1: General Reaction Scheme





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